

CAS number 103597-45-1 physicochemical data

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Compound of Interest

Compound Name: *Bisotrizole*

Cat. No.: *B1663556*

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An In-depth Technical Guide to the Physicochemical Properties of **Bisotrizole** (CAS 103597-45-1)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the physicochemical data for the compound with CAS number 103597-45-1, correctly identified as **Bisotrizole**. It is crucial to note that this CAS number has been occasionally misattributed to Teriflunomide; however, the correct CAS number for Teriflunomide is 163451-81-8.^{[1][2][3]} This document focuses exclusively on **Bisotrizole**, a potent broad-spectrum ultraviolet (UV) filter.

Bisotrizole is a benzotriazole-based organic compound utilized in sunscreens and other skincare products to provide protection against harmful UV radiation.^[4] Its unique hybrid mechanism, which involves the absorption, reflection, and scattering of both UVA and UVB rays, sets it apart from many other organic UV filters. This guide details its physicochemical properties, experimental protocols for their determination, and a visualization of its mechanism of action.

Physicochemical Data

The quantitative physicochemical properties of **Bisotrizole** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	2,2'-Methylenebis[6-(2H-1,2,3-benzotriazol-2-yl)-4-(2,4,4-trimethylpentan-2-yl)phenol]	
Synonyms	Tinosorb M, Methylene Bis-Benzotriazolyl Tetramethylbutylphenol, UV-360	
CAS Number	103597-45-1	
Molecular Formula	C ₄₁ H ₅₀ N ₆ O ₂	
Molecular Weight	658.89 g/mol	
Appearance	White to light yellow solid/powder	
Melting Point	195 - 199 °C	
Solubility	- Water: < 5 ng/L at 25 °C (practically insoluble) - DMSO: < 1 mg/mL (slightly soluble)	
logP (octanol/water)	12.7 (calculated)	

Experimental Protocols

Detailed methodologies are essential for the replication and validation of scientific data. This section outlines protocols for the synthesis and analysis of **Bisoctrizole**.

Synthesis and Purification of Bisoctrizole

A representative experimental protocol for the synthesis and purification of **Bisoctrizole** (UV-360) is as follows:

Synthesis Procedure:

- In a 500 mL three-necked flask equipped with a stirrer, thermometer, and distillation receiver, add 323 g of 2-(2H-benzotriazol-2-yl)-4-(1,1,3,3-tetramethylbutyl)phenol (UV-329), 4 g of powdered sodium hydroxide, 128 g of bis(di-n-propylamino)methane, and 15 g of tetrabutylammonium bromide.
- Heat the reaction mixture to 130°C under reduced pressure (100 mmHg) with continuous stirring.
- Collect the di-n-propylamine that results from the reaction by distillation.
- After 2 hours, stop heating and release the vacuum.

Purification Procedure:

- Cool the reaction system to 110°C and slowly add 500 g of toluene to dissolve all solids.
- Once completely dissolved, lower the system temperature to 90°C.
- Slowly add approximately 40 g of 18% aqueous hydrochloric acid dropwise while stirring until the reaction system is neutral.
- Transfer the mixture to a beaker and cool in an ice-water bath for 4-5 hours to induce crystallization.
- Collect the crystals by filtration.
- Wash the collected crystals twice with 150 mL of deionized water and then twice with 250 mL of methanol.
- Dry the final product at 100-110°C to obtain pure **Bisoctrizole**.

High-Performance Liquid Chromatography (HPLC) Analysis

A general method for the analysis of **Bisoctrizole** in a sample is as follows:

- Column: A reverse-phase (RP) HPLC column, such as Newcrom R1, can be utilized.

- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid like phosphoric acid. For Mass Spectrometry (MS) compatibility, formic acid should be used instead of phosphoric acid.
- Detection: A Diode Array Detector (DAD) can be used for quantification.
- Procedure: A sample containing **Bisocetrizole** is dissolved in a suitable solvent (e.g., tetrahydrofuran) and injected into the HPLC system. The concentration is determined by comparing the peak area of the sample to that of a known standard. Commercial technical-grade **bisocetrizole** typically has an assay by HPLC of greater than or equal to 98.0% w/w.

General Protocol for UV Filter Efficacy Testing

The efficacy of a UV filter like **Bisocetrizole** in a sunscreen formulation can be assessed as follows:

- Sample Preparation: Prepare a formulation containing a known concentration of **Bisocetrizole**.
- Application: Apply a uniform layer of the formulation to a suitable substrate, such as a quartz plate or a specific type of skin-mimicking membrane.
- UV-Vis Spectroscopy: Use a UV-Vis spectrophotometer equipped with an integrating sphere to measure the transmittance of UV radiation through the sample-coated substrate over the UVA and UVB range (290-400 nm).
- Calculation of Sun Protection Factor (SPF): The in vitro SPF can be calculated from the transmittance data using standardized equations that take into account the erythral action spectrum and the solar spectral irradiance.
- Photostability Testing: To assess photostability, the sample is exposed to a controlled dose of UV radiation from a solar simulator, and the UV-Vis spectrum is measured again to determine any degradation of the UV filter.

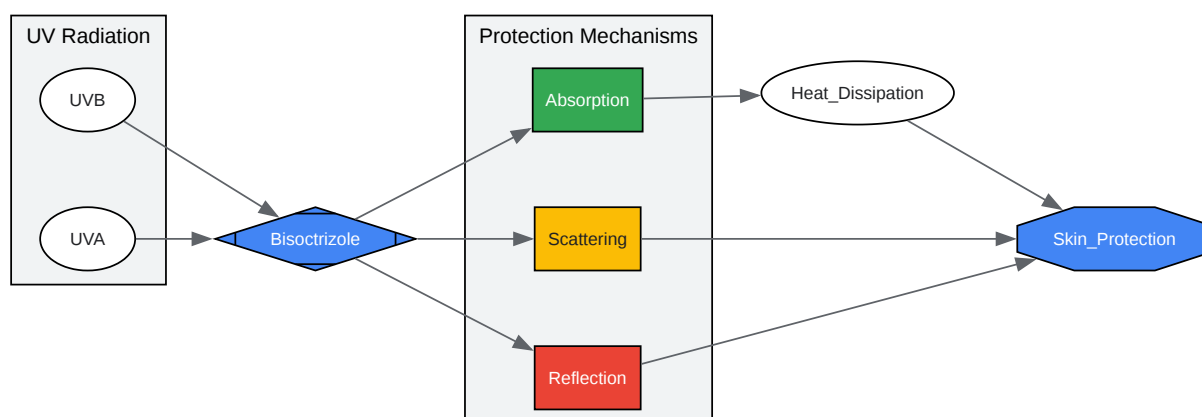
Mechanism of Action and Experimental Workflow

Unlike pharmaceutical compounds that interact with specific biological signaling pathways, **Bisotrizole**'s primary function is to protect against UV radiation through a combination of physical and chemical mechanisms.

Bisotrizole is considered a hybrid UV absorber because it combines the properties of both organic (chemical) and inorganic (physical) sunscreens. Its mechanism involves:

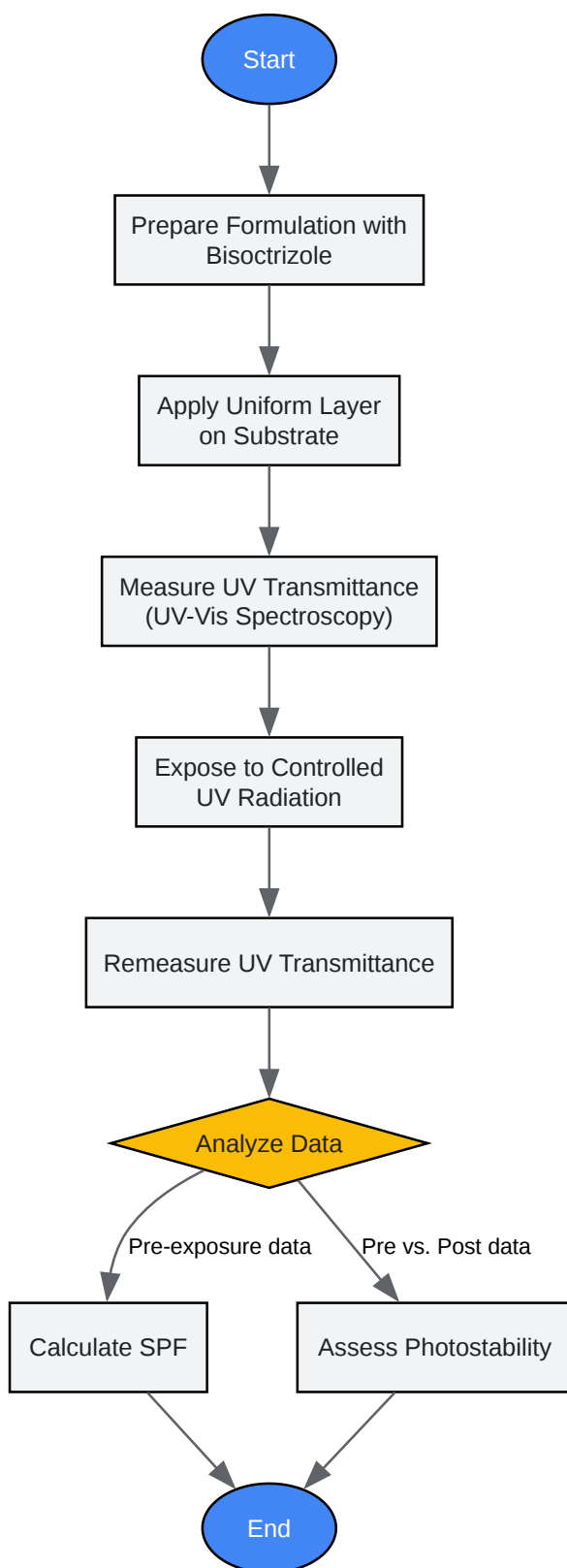
- **UV Absorption:** The benzotriazole moieties in the molecule absorb high-energy UV photons, causing electronic transitions. This energy is then dissipated as heat, a less harmful form of energy.
- **UV Scattering and Reflection:** **Bisotrizole** is formulated as microfine organic particles (< 200 nm). These particles physically scatter and reflect a portion of the incoming UV radiation, similar to inorganic filters like titanium dioxide and zinc oxide.

This dual mechanism provides broad-spectrum protection against both UVA and UVB radiation.



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Caption: Mechanism of action for **Bisotrizole** as a hybrid UV filter.



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Caption: General experimental workflow for testing UV filter efficacy.

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